

An In-depth Technical Guide to the Chemical Properties of 3,4-Diethylhexane

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Compound of Interest

Compound Name: 3,4-Diethylhexane

Cat. No.: B099930

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **3,4-diethylhexane**. The information is curated for researchers, scientists, and professionals in drug development who may use this compound as a solvent, in the synthesis of polymers, or as a component in fuel and lubricant formulations.^[1] All quantitative data is presented in structured tables for ease of reference and comparison. Detailed experimental protocols for key property determination and a visualization of the compound's property relationships are also included.

Core Chemical and Physical Properties

3,4-Diethylhexane is a branched alkane with the chemical formula $C_{10}H_{22}$.^{[1][2]} It is a colorless liquid at room temperature and is classified as a flammable liquid.^{[1][3]} Its molecular structure consists of a six-carbon hexane chain with ethyl group substituents at the third and fourth positions.

Identification and Nomenclature

Property	Value
IUPAC Name	3,4-diethylhexane[3]
Synonyms	3,4-diethyl-hexan; Hexane, 3,4-diethyl-[1]
CAS Number	19398-77-7[1][2]
Molecular Formula	C10H22[1][2]
Molecular Weight	142.28 g/mol [1][3]
InChI Key	VBZCRMTUDYIWIH-UHFFFAOYSA-N[4]

Physical Properties

The physical properties of **3,4-diethylhexane** are summarized in the table below. These properties are crucial for its application as a solvent and in various industrial processes.

Property	Value
Appearance	Colorless to Almost colorless clear liquid
Boiling Point	160-162 °C[1][5]
Melting Point	-53.99 °C[1]
Density	0.751 g/mL[5]
Vapor Pressure	2.81 mmHg at 25°C[1]
Flash Point	85.8 °C[1]
Refractive Index	1.419 - 1.421[1]
Molar Volume	189.5 mL/mol[5]
Solubility	Insoluble in water; soluble in organic solvents.

Spectroscopic Data

Spectroscopic data is vital for the identification and structural elucidation of **3,4-diethylhexane**.

Spectroscopic Data	Details
Gas Chromatography-Mass Spectrometry (GC-MS)	The NIST Chemistry WebBook provides mass spectrum data for 3,4-diethylhexane, which is useful for its identification in complex mixtures. [4][6] The top peak in its mass spectrum is observed at m/z 70.[3]
Infrared (IR) Spectroscopy	The IR spectrum of 3,4-diethylhexane exhibits characteristic peaks for C-H stretching and bending vibrations typical of alkanes. The absence of other significant functional group bands confirms its identity as a saturated hydrocarbon.
Nuclear Magnetic Resonance (NMR) Spectroscopy	While detailed spectra are not readily available in the searched literature, the ^1H and ^{13}C NMR spectra would show signals in the aliphatic region, consistent with its branched alkane structure. The presence of chiral centers at carbons 3 and 4 would lead to more complex splitting patterns due to diastereotopic protons. [7]

Experimental Protocols

Detailed experimental protocols for determining the specific properties of **3,4-diethylhexane** are not widely published. However, standard methodologies for determining the boiling point and density of liquid hydrocarbons are applicable.

Determination of Boiling Point (Capillary Method)

This method is suitable for determining the boiling point of small quantities of a liquid.

Materials:

- Thiele tube or similar heating apparatus (e.g., aluminum block)[8][9]
- Thermometer

- Small test tube (fusion tube)[9]
- Capillary tube (sealed at one end)[9]
- Sample of **3,4-diethylhexane**
- Heat source (e.g., Bunsen burner)

Procedure:

- A small amount of **3,4-diethylhexane** is placed in the fusion tube.
- The capillary tube, with its sealed end up, is placed inside the fusion tube containing the liquid.
- The fusion tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in the Thiele tube containing a high-boiling point oil (e.g., mineral oil).
- The apparatus is heated gently.[8]
- The temperature at which a rapid and continuous stream of bubbles emerges from the open end of the capillary tube is noted.
- The heat is removed, and the temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.[8]

Determination of Density

The density of a liquid hydrocarbon like **3,4-diethylhexane** can be determined using a pycnometer or a digital density meter.

Materials:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary fine bore)
- Analytical balance

- Temperature-controlled water bath
- Sample of **3,4-diethylhexane**
- Distilled water

Procedure:

- The empty pycnometer is cleaned, dried, and its mass is accurately determined.
- The pycnometer is filled with distilled water and placed in a temperature-controlled water bath until it reaches thermal equilibrium (e.g., at 20°C). The mass of the pycnometer filled with water is then measured.
- The pycnometer is emptied, dried, and then filled with **3,4-diethylhexane**.
- The pycnometer is again brought to the same temperature in the water bath, and its mass is determined.
- The density of **3,4-diethylhexane** is calculated using the following formula: Density of sample = (mass of sample / mass of water) * density of water at the measurement temperature.

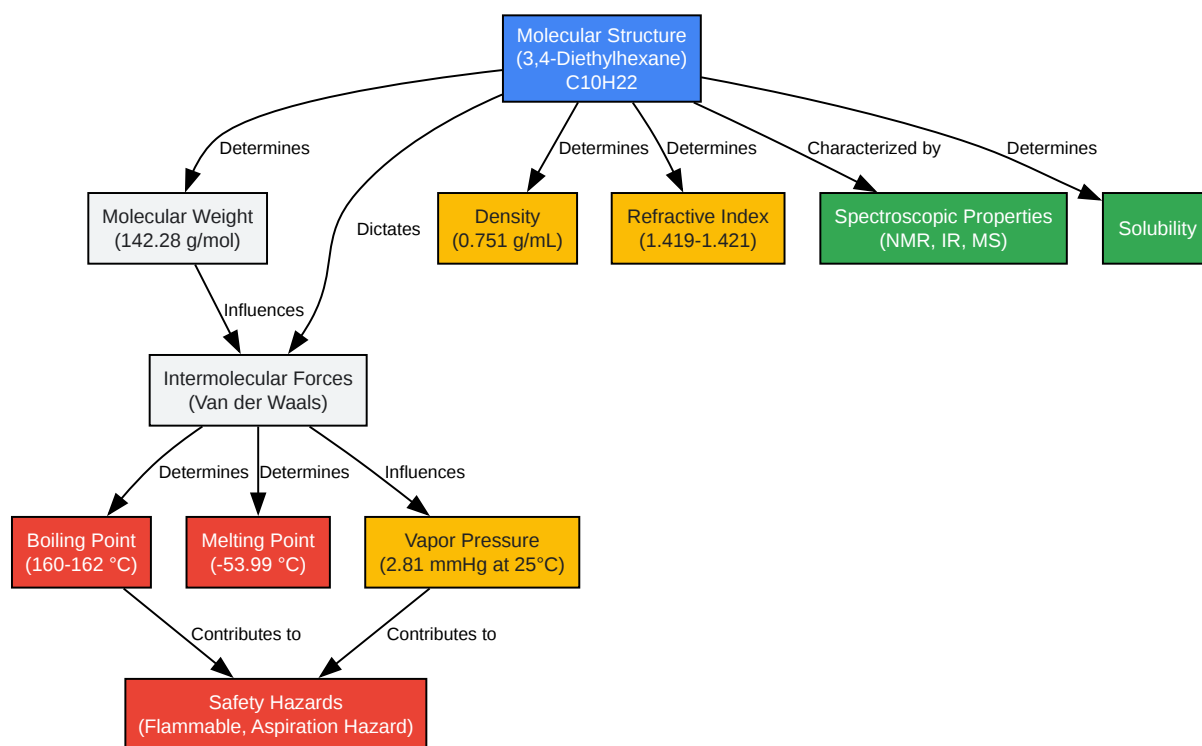
Safety and Handling

3,4-Diethylhexane is a flammable liquid and vapor.[3] It may be fatal if swallowed and enters airways.[3] Appropriate safety precautions should be taken when handling this chemical.

- Hazard Statements: H226 (Flammable liquid and vapor), H304 (May be fatal if swallowed and enters airways).[3]
- Precautionary Statements: P210 (Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking), P301+P310 (IF SWALLOWED: Immediately call a POISON CENTER/doctor), P331 (Do NOT induce vomiting).

Visualization of Property Relationships

The following diagram illustrates the logical relationship between the molecular structure of **3,4-diethylhexane** and its macroscopic chemical and physical properties.



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